

Solubility Profile of Bromophos-Ethyl: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromophos-ethyl*

Cat. No.: *B052125*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **bromophos-ethyl** in water and various organic solvents. The information is compiled from various scientific sources to support research, development, and formulation activities involving this organophosphate insecticide.

Core Data: Solubility of Bromophos-Ethyl

The solubility of a compound is a critical physicochemical property that influences its behavior in various systems, including environmental fate, biological availability, and formulation efficacy. The following tables summarize the available quantitative and qualitative solubility data for **bromophos-ethyl**.

Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility	Reference
Water	20	0.14 mg/L	[1]
Water	20	0.44 mg/L	[1]
Water	20 (pH 7)	2.0 mg/L	[2]

Note: The variability in reported aqueous solubility may be attributed to differences in experimental conditions and analytical techniques.

Qualitative and Semi-Quantitative Solubility Data

Solvent(s)	Temperature (°C)	Solubility Description	Reference
Most common organic solvents	20	Completely soluble	[1]
All organic solvents	Not Specified	Soluble	[1]
Acetone	20	Miscible	[2]
Chloroform	Not Specified	Slightly soluble	
Methanol	Not Specified	Slightly soluble	

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The most widely accepted method for determining the water solubility of chemical substances is outlined in the OECD Guideline for the Testing of Chemicals, Section 105. This guideline describes two primary methods: the Column Elution Method and the Flask Method (also known as the Shake-Flask Method).[3][4][5][6]

Shake-Flask Method (Adapted from OECD Guideline 105)

This method is suitable for substances with solubilities above 10^{-2} g/L and is the most common technique for determining the solubility of pesticides.

1. Principle:

An excess amount of the test substance (**bromophos-ethyl**) is agitated in a solvent (water or an organic solvent) at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved substance is determined using a suitable analytical method.

2. Materials and Apparatus:

- Test Substance: Analytical grade **bromophos-ethyl**.

- Solvent: High-purity water or the desired organic solvent.
- Vessels: Glass flasks or tubes with sufficient volume and tight-fitting, inert stoppers.
- Constant Temperature Bath/Shaker: Capable of maintaining a constant temperature (e.g., 20 \pm 0.5 $^{\circ}$ C) and providing consistent agitation.[5]
- Separation Equipment: Centrifuge or filtration apparatus with inert filters (e.g., PTFE or glass fiber) that do not adsorb the test substance.
- Analytical Instrumentation: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification.[7][8]

3. Procedure:

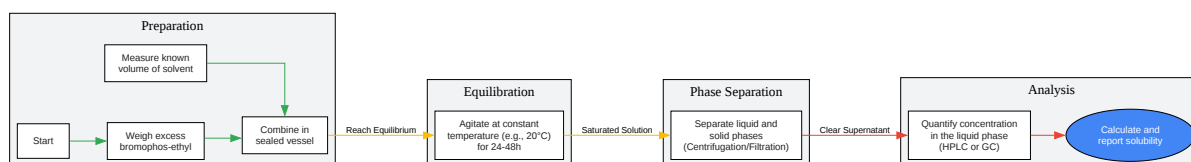
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and determine the appropriate amount of substance and equilibration time needed for the definitive test.[5]
- Equilibration: An excess amount of **bromophos-ethyl** is added to a known volume of the solvent in the glass vessel. The vessel is then placed in the constant temperature shaker and agitated until equilibrium is reached. This can take 24 to 48 hours, and periodic sampling may be necessary to confirm that equilibrium has been established.
- Phase Separation: Once equilibrium is achieved, the solution is allowed to stand to let the undissolved particles settle. The saturated solution is then carefully separated from the solid phase by centrifugation or filtration at the test temperature.
- Quantification: The concentration of **bromophos-ethyl** in the clear, saturated solution is determined using a validated analytical method, such as HPLC or GC. A calibration curve prepared with standards of known concentrations is used for accurate quantification.

4. Data and Reporting:

The solubility is reported as the average of at least three replicate determinations, expressed in units of mass per volume of solvent (e.g., mg/L). The test temperature and any other relevant experimental conditions should be clearly documented.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **bromophos-ethyl** using the shake-flask method.



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Caption: Workflow for solubility determination via the shake-flask method.

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